

# In-Depth Technical Guide: Material Safety Data Sheet for 3,4-Dimethylpentanal

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## Compound of Interest

Compound Name: 3,4-Dimethylpentanal

Cat. No.: B100440

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **3,4-Dimethylpentanal**, synthesized from available public data. Due to the limited availability of specific experimental data for this compound, this guide incorporates information on analogous short-chain aliphatic aldehydes and standardized testing protocols to provide a thorough safety profile.

## Section 1: Chemical Identification and Physical Properties

**3,4-Dimethylpentanal** is an organic compound classified as an aldehyde. It is important to handle this chemical with appropriate safety precautions due to its potential hazards.





Table 1: Physical and Chemical Properties of **3,4-Dimethylpentanal**

Property	Value	Source
Molecular Formula	C7H14O	LookChem[1]
Molecular Weight	114.19 g/mol	PubChem[2]
CAS Number	19353-21-0	LookChem[1]
Appearance	Colorless, oily liquid with a penetrating fruity odor (based on analogous compounds)	N/A
Boiling Point	134.5 °C at 760 mmHg	LookChem[1]
Flash Point	33.4 °C	LookChem[1]
Density	0.803 g/cm <sup>3</sup>	LookChem[1]
Vapor Pressure	8.08 mmHg at 25°C	LookChem[1]
Solubility	Slightly soluble in water; soluble in organic solvents.	CymitQuimica[3]
LogP (Octanol-Water Partition Coefficient)	1.86750	LookChem[1]

## Section 2: Hazard Identification and Classification

**3,4-Dimethylpentanal** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its flammability and irritant properties.

Table 2: GHS Hazard Classification for **3,4-Dimethylpentanal**

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 3		Warning	H226: Flammable liquid and vapor.[2]
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation.[2]
Serious Eye Damage/Eye Irritation	Category 2A		Warning	H319: Causes serious eye irritation.[2]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3		Warning	H335: May cause respiratory irritation.[2]

## Emergency Overview

**3,4-Dimethylpentanal** is a flammable liquid and vapor. It causes skin and serious eye irritation and may cause respiratory irritation.[2] Appropriate personal protective equipment should be worn when handling this substance to avoid direct contact and inhalation.

## Section 3: Toxicology and Health Effects

While specific toxicological studies on **3,4-Dimethylpentanal** are not readily available, the toxicity of short-chain aliphatic aldehydes is well-documented. These compounds are known to be reactive electrophiles that can cause toxicity by forming adducts with biological nucleophiles.[3][4] The primary health effects are irritation to the skin, eyes, and respiratory system.[5][6][7]

Table 3: Toxicological Data for Analogous C7 Aldehyde (Heptanal)

Test	Species	Route	Value	Source
LD50	Rat	Oral	3200 mg/kg	The Good Scents Company[8]
LD50	Rabbit	Dermal	> 5000 mg/kg	The Good Scents Company[8]
LC50	Rat	Inhalation	> 18400 mg/m <sup>3</sup> /4H	The Good Scents Company[8], PubChem[9]

#### Health Effects:

- Inhalation: May cause respiratory tract irritation.[2] High concentrations of volatile organic compounds like aldehydes can lead to headaches, dizziness, and nausea.[5]
- Skin Contact: Causes skin irritation, which can manifest as redness, itching, and rash.[2][10] Prolonged contact may lead to dermatitis.[10]
- Eye Contact: Causes serious eye irritation, with symptoms including redness, pain, and watering.[2]
- Ingestion: Ingestion of significant amounts may be harmful.

## Section 4: Experimental Protocols

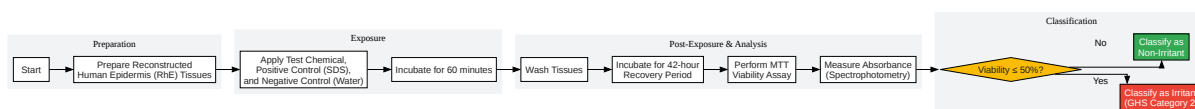
Detailed experimental protocols for the toxicological assessment of **3,4-Dimethylpentanal** are not published. However, standardized OECD guidelines are available for determining the key hazards of chemical substances.

### Skin Irritation Testing (Based on OECD Guideline 439)

The in vitro skin irritation test utilizes a reconstructed human epidermis (RhE) model to assess the potential of a chemical to cause skin irritation.[11][12][13]

### Methodology:

- **Tissue Culture:** Reconstructed human epidermis models are cultured to form a stratified, differentiated epidermis.
- **Chemical Exposure:** A precise amount of the test chemical (e.g., 30µl for liquids) is applied topically to the tissue surface.<sup>[13]</sup> A negative control (e.g., ultrapure water) and a positive control (e.g., 5% SDS) are run in parallel.<sup>[13]</sup>
- **Incubation:** The treated tissues are incubated for a defined period (e.g., 60 minutes).<sup>[13]</sup>
- **Viability Assessment:** After exposure and a post-incubation recovery period (e.g., 42 hours), cell viability is determined using a vital dye such as MTT.<sup>[13]</sup> The amount of formazan produced is proportional to the number of viable cells and is quantified spectrophotometrically.
- **Classification:** A chemical is classified as a skin irritant (UN GHS Category 2) if the tissue viability is reduced to  $\leq 50\%$  of the negative control.<sup>[12]</sup><sup>[13]</sup>



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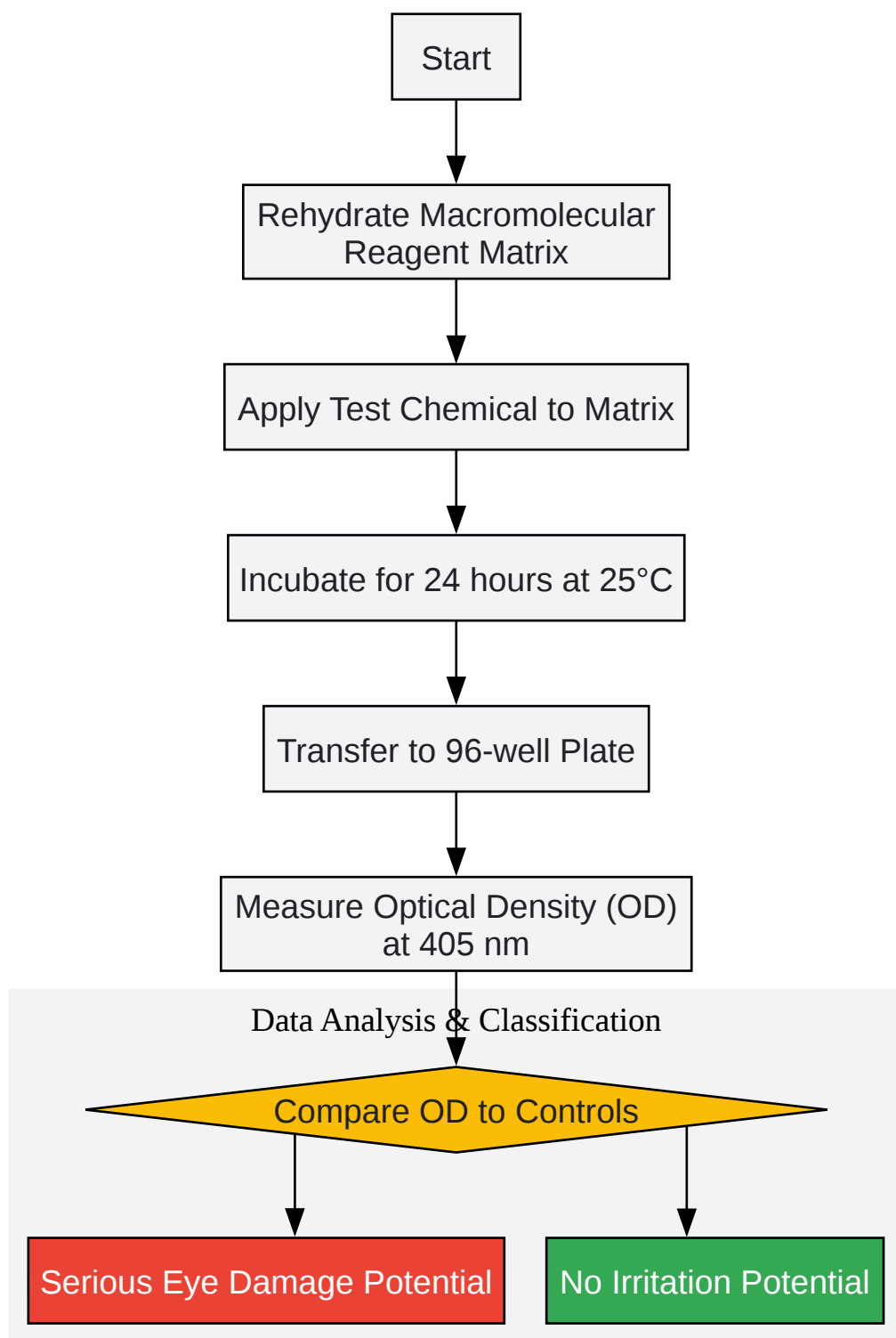
Caption: Workflow for in vitro skin irritation testing based on OECD Guideline 439.

## Eye Irritation Testing (Based on OECD Guideline 496)

The Ocular Irritection® assay is an in vitro method that models changes in corneal opacity to identify chemicals that may cause serious eye damage or irritation.<sup>[2]</sup><sup>[14]</sup>

**Methodology:**

- Preparation: A macromolecular reagent matrix, which mimics the structure of the cornea, is rehydrated. The pH of a 10% dilution of the test substance is determined to ensure it is within the suitable range (pH 4-9).[2]
- Application: The test chemical is applied to the macromolecular matrix, either directly or on a membrane disc, at various doses.[2]
- Incubation: The matrix is exposed to the chemical for a set period (e.g., 24 hours at 25°C).[2]
- Analysis: The turbidity of the macromolecular reagent is measured by recording its optical density at 405 nm using a spectrophotometer.[2]
- Classification: An increase in turbidity indicates protein denaturation and disruption of the matrix, which correlates with the potential for eye damage.



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Caption: Workflow for in vitro eye irritation testing based on OECD Guideline 496.

## Section 5: Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **3,4-Dimethylpentanal**.

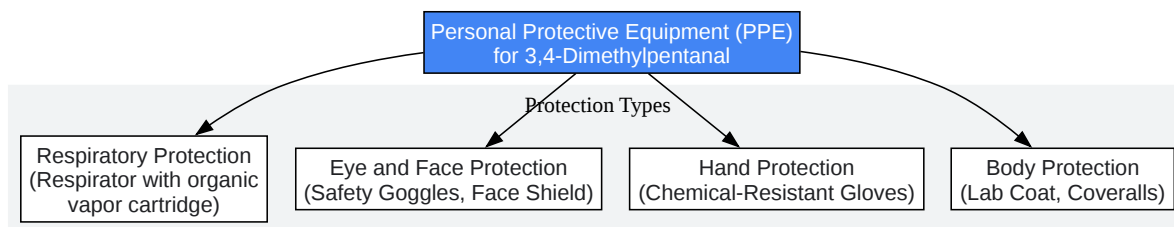
- Handling: Use in a well-ventilated area or under a chemical fume hood.[\[6\]](#)[\[15\]](#) Avoid breathing vapors or mists.[\[15\]](#) Avoid contact with skin, eyes, and clothing.[\[15\]](#) Take precautionary measures against static discharge.[\[6\]](#)
- Storage: Keep container tightly closed in a dry and well-ventilated place.[\[6\]](#) Keep away from heat, sparks, and open flames.[\[6\]](#)

## Section 6: Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.

- Engineering Controls: Ensure adequate ventilation. Use of a chemical fume hood is recommended for handling open containers.
- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[16\]](#)
  - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or coveralls.[\[16\]](#)
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[\[16\]](#)





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